

# Navigating Thermal Limits: A Technical Guide to C-Flex® Tubing's Temperature Range

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For researchers, scientists, and drug development professionals, understanding the precise operational temperature range of components within a bioprocessing workflow is critical to ensuring process integrity, stability, and final product quality. **C-Flex**® thermoplastic elastomer (TPE) tubing, a widely utilized material in the biopharmaceutical industry, offers a broad operational temperature range. This guide provides an in-depth analysis of the thermal properties of various **C-Flex**® formulations, details the standardized experimental protocols used to determine these characteristics, and presents this information in a clear, accessible format.

**C-Flex**® tubing is designed to maintain its physical and mechanical properties across a wide spectrum of temperatures, from sub-zero to autoclaving conditions. This resilience is crucial for applications ranging from cryogenic storage to steam-in-place (SIP) sterilization. The specific temperature range can vary between different **C-Flex**® formulations, which are engineered for distinct applications, such as peristaltic pumping, high-pressure transfers, and general fluid handling.

## Quantitative Thermal and Physical Properties of C-Flex® Formulations

The following table summarizes the key temperature-related and physical properties of common **C-Flex**® tubing formulations. These values are derived from manufacturer specifications and standardized testing.



| Property                           | Test<br>Method       | C-Flex® 072                                    | C-Flex® 082  | C-Flex® 374                                     | C-Flex®<br>Braided<br>(082)              |
|------------------------------------|----------------------|--|--|---|--|
| Operating<br>Temperature<br>Range  | Manufacturer<br>Data | -55°C to<br>135°C (-67°F<br>to 275°F)[1]       | -55°C to<br>135°C (-67°F<br>to 275°F)[1]<br>[2][3] | -55°C to<br>135°C (-67°F<br>to 275°F)[1]<br>[4] | -45°C to<br>135°C (-50°F<br>to 275°F)[5] |
| Brittleness<br>Temperature         | ASTM D746            | -67°C[6]                                       | -60°C[6]   | -68°C[6]  | Not Specified                            |
| Durometer<br>Hardness<br>(Shore A) | ASTM D2240           | 60[1]  | 60[1]  | 60[1][4]  | Not Specified                            |
| Tensile<br>Strength (psi)          | ASTM D412            | 1196[1]  | 1106[1]  | 1190[1]   | Not Specified                            |
| Elongation at<br>Break (%)         | ASTM D412            | Not Specified                                  | 874%[1]  | 915%[1][4]                                      | Not Specified                            |
| Compression<br>Set @ 70°C<br>(%)   | ASTM D395            | 43 (Pre-<br>Gamma) / 46<br>(Post-<br>Gamma)[6] | 53 (Pre-<br>Gamma) / 55<br>(Post-<br>Gamma)[6]     | 25 (Pre-<br>Gamma) / 23<br>(Post-<br>Gamma)[6]  | Not Specified                            |

# **Experimental Protocols for Determining Thermal Properties**

The temperature ranges and physical properties of **C-Flex**® tubing are determined through rigorous, standardized experimental protocols. These tests are designed to ensure reliability and comparability of data.

## Low-Temperature Performance: Brittleness Temperature (ASTM D746)

To ascertain the lower operational limit of **C-Flex**® tubing, the ASTM D746 standard test method is employed. This protocol determines the temperature at which 50% of test specimens







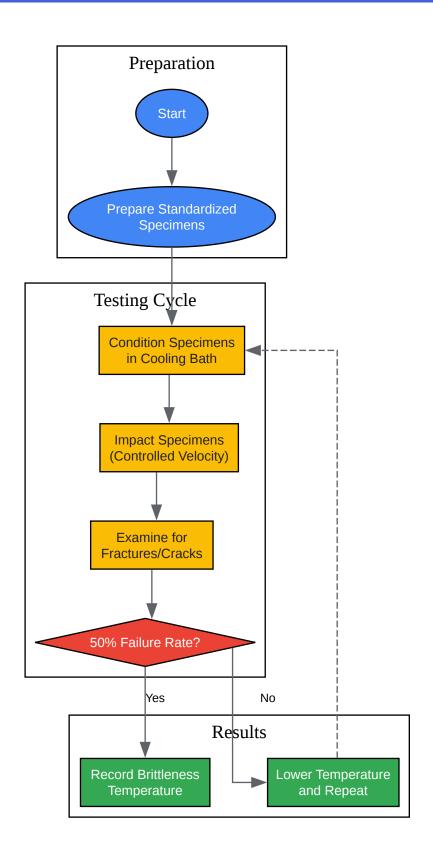
exhibit brittle failure upon impact.[6]

### Methodology:

- Specimen Preparation: Standardized test specimens are prepared from the C-Flex® material.
- Conditioning: The specimens are conditioned at a specified temperature in a cooling bath.
- Impact: A striker impacts the specimens at a controlled velocity.
- Observation: The specimens are examined for fractures or cracks.
- Iteration: The test is repeated at progressively lower temperatures until the 50% failure rate is determined.

This test is crucial for applications involving the transport or storage of materials at sub-zero temperatures.





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ASTM D746 Brittleness Test Workflow



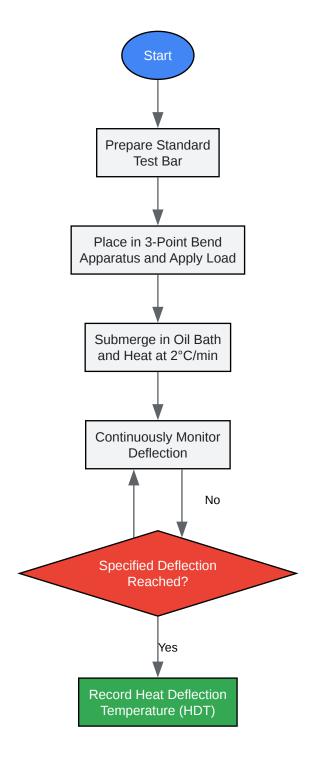
## High-Temperature Performance: Heat Deflection Temperature (ASTM D648 / ISO 75)

The upper-temperature limit is often characterized by the Heat Deflection Temperature (HDT), determined by ASTM D648 or ISO 75.[7][8] This test measures the temperature at which a material deforms under a specified load.[7] While not a direct measure of continuous service temperature, it provides a critical data point for understanding the material's short-term heat resistance.

### Methodology:

- Specimen Preparation: A standard test bar of the **C-Flex**® material is prepared.
- Loading: The specimen is placed in a three-point bend apparatus and a specific load (e.g.,
  0.45 MPa or 1.80 MPa) is applied.[8]
- Heating: The apparatus is submerged in an oil bath, and the temperature is increased at a constant rate (typically 2°C/minute).[8]
- Deflection Measurement: The deflection of the test bar is continuously monitored.
- Endpoint: The temperature at which the bar deflects a specified distance is recorded as the Heat Deflection Temperature.





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Heat Deflection Temperature Test Workflow

## **Other Relevant Physical Property Tests**



- Durometer Hardness (ASTM D2240): Measures the indentation hardness of the material,
  providing an indication of its flexibility and surface resistance.[1][6]
- Tensile Strength and Elongation (ASTM D412): Determines the force required to break the tubing and how much it can stretch before breaking, which is important for applications involving pressure and movement.[1][6]
- Compression Set (ASTM D395): Evaluates the ability of the material to return to its original thickness after being subjected to a compressive force for a specified time and temperature.
   This is particularly relevant for tubing used in peristaltic pumps.[9]

### Conclusion

The selection of the appropriate **C-Flex**® formulation is a critical decision in the design and operation of biopharmaceutical processes. A thorough understanding of the material's temperature limitations, as determined by standardized testing protocols, is paramount. The data and methodologies presented in this guide provide a comprehensive overview to aid researchers, scientists, and drug development professionals in making informed decisions to ensure the robustness and reliability of their fluid handling systems. For specific applications, it is always recommended to consult the manufacturer's detailed validation guides and to conduct in-house testing that mimics the actual process conditions.

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